

The Discovery of Calcium Perchlorate on Mars: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium perchlorate

Cat. No.: B078488

[Get Quote](#)

An In-depth Analysis for Researchers and Scientists

This technical guide provides a comprehensive overview of the discovery of **calcium perchlorate** on Mars. It details the pivotal missions, the analytical instrumentation employed, and the quantitative findings that have reshaped our understanding of Martian geochemistry and its potential for past or present habitability. This document is intended for researchers, planetary scientists, and astrobiologists seeking a detailed understanding of the methodologies and data related to this significant discovery.

Executive Summary

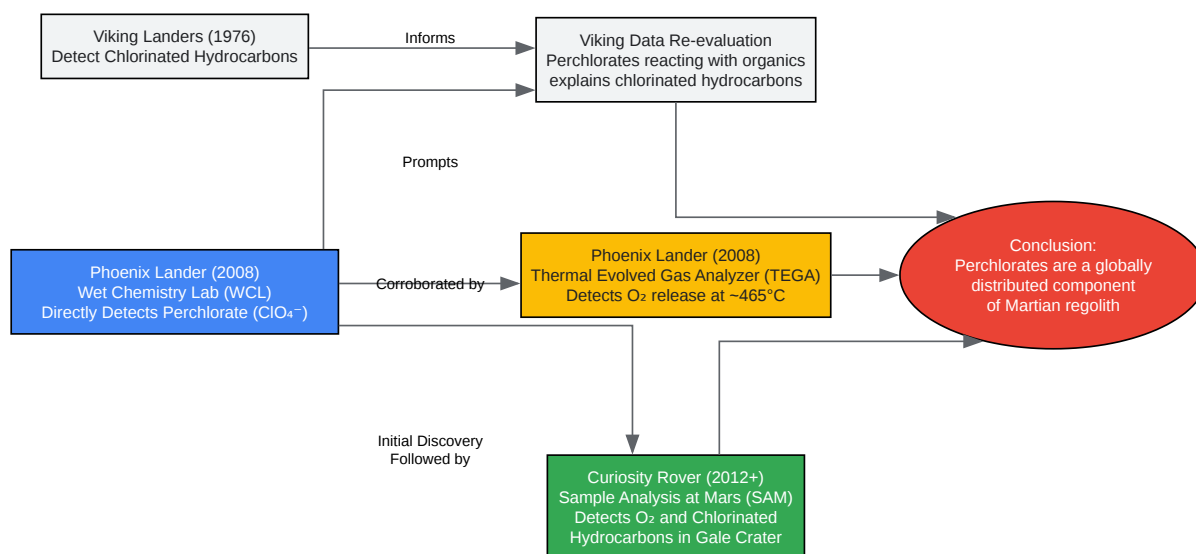
The identification of perchlorate salts, particularly **calcium perchlorate** ($\text{Ca}(\text{ClO}_4)_2$), in the Martian regolith marks a paradigm shift in our comprehension of the Red Planet's aqueous environment, habitability potential, and geochemical cycles. First unequivocally detected by NASA's Phoenix Mars Lander in 2008, the presence of these highly hygroscopic and deliquescent salts has since been corroborated by the Curiosity rover at a different location, suggesting a global distribution.^[1] Perchlorates significantly lower the freezing point of water, allowing for the possibility of transient liquid brines on the Martian surface even under current frigid conditions.^{[2][3]} This guide synthesizes the key findings, presents the quantitative data in a structured format, and provides detailed experimental protocols for the instruments responsible for this groundbreaking discovery.

Chronology and Key Missions

The path to identifying perchlorates on Mars involved several missions over several decades. While early hints emerged from the Viking landers in the 1970s, definitive proof was not obtained until the direct chemical analysis by the Phoenix lander.

- Viking Landers (1976): The Viking Gas Chromatography-Mass Spectrometer (GCMS) detected chlorinated hydrocarbons such as chloromethane and dichloromethane.[4] At the time, these were interpreted as terrestrial contaminants. However, following the Phoenix discovery, a re-evaluation of the Viking data suggested that these chlorinated organics were likely the product of indigenous Martian perchlorates reacting with organic compounds during the heat-based analysis.[5][6]
- Phoenix Mars Lander (2008): This mission provided the first in-situ detection of perchlorate (ClO_4^-) in the soil of the northern polar region, Vastitas Borealis.[1] The Wet Chemistry Laboratory (WCL) on the MECA instrument package identified perchlorate at concentrations of approximately 0.5-0.6% by weight.[6] The presence of calcium was also detected, leading to the strong inference of **calcium perchlorate** as a dominant salt.[7][8]
- Mars Science Laboratory (Curiosity Rover, 2012-Present): The Sample Analysis at Mars (SAM) instrument suite aboard the Curiosity rover detected oxychlorine compounds (perchlorates and/or chlorates) in soil and rock samples at Gale Crater.[5][9] These findings confirmed that perchlorates are not restricted to the polar regions and are likely a global component of the Martian regolith.[10]

The following diagram illustrates the logical progression leading to the confirmation of perchlorates on Mars.



[Click to download full resolution via product page](#)

Caption: Logical flow of the discovery and confirmation of Martian perchlorates.

Quantitative Data Presentation

The concentrations of oxychlorine species (primarily perchlorate) have been measured at multiple landing sites. The data strongly suggests that these salts are a significant component of the Martian soil.

Landing Site/Mission	Instrument	Sample Type	Perchlorate (ClO_4^-) Concentration (wt%)	Cation Inferred	Citation(s)
Vastitas Borealis (Phoenix)	MECA-WCL	Surface & Subsurface Soil	~0.5 - 0.6	Ca^{2+} , Mg^{2+}	[6][8][11]
Gale Crater (Curiosity)	SAM	Aeolian Deposits, Mudstones	Up to 1.2	Ca^{2+}	[6][11]
Chryse/Utopia Planitia (Viking)	GCMS (Re-analysis)	Surface Soil	≤ 0.1 (inferred)	Not Determined	[6]

Experimental Protocols

The detection of **calcium perchlorate** was achieved through two distinct analytical methodologies employed by the Phoenix and Curiosity missions.

Phoenix Lander: Microscopy, Electrochemistry, and Conductivity Analyzer (MECA) - Wet Chemistry Lab (WCL)

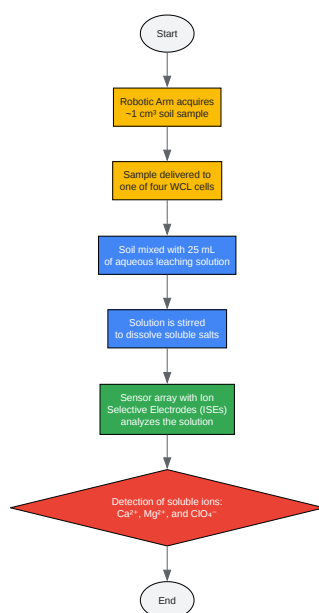
The WCL performed the first direct measurement of soluble ions in Martian soil. Its process involved aqueous chemistry, which avoided the high-temperature reactions that complicated earlier analyses.

Methodology:

- **Sample Acquisition:** The Robotic Arm scooped approximately 1 cm³ of Martian soil and delivered it through a screened funnel into one of four single-use WCL cells.[7]
- **Leaching:** The soil sample was deposited into a beaker containing 25 mL of a pre-formulated leaching solution brought from Earth.[7] This solution contained calibration standards.

- Analysis: The soil-water mixture was stirred to dissolve soluble salts. An array of 26 sensors, including ion-selective electrodes (ISEs), measured the electrochemical properties of the resulting solution.[12]
- Ion Detection: Specific ISEs were designed to detect various cations and anions. A dedicated perchlorate sensor measured a strong response, indicating the presence of ClO_4^- ions.[7] Other sensors detected Ca^{2+} and Mg^{2+} , constraining the likely salt forms.[7]

The following diagram illustrates the experimental workflow of the Phoenix WCL.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the Phoenix Wet Chemistry Laboratory (WCL).

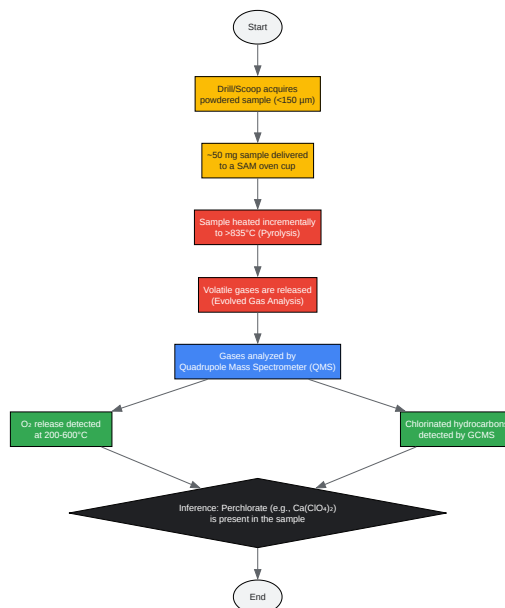
Curiosity Rover: Sample Analysis at Mars (SAM) Instrument Suite

SAM uses a different technique, Evolved Gas Analysis (EGA), to identify volatile compounds in a sample by heating it and analyzing the gases released.

Methodology:

- **Sample Acquisition:** The rover's drill or scoop acquires a powdered rock or soil sample, which is sieved (<150 μm) and delivered to one of SAM's 74 sample cups.[\[13\]](#)
- **Pyrolysis:** The cup containing the sample (~50 mg) is inserted into an oven and heated incrementally to over 835°C (1,535°F).[\[4\]](#)[\[14\]](#)
- **Evolved Gas Analysis:** As the sample is heated, volatile compounds are released as gases. This gas stream is directed to a Quadrupole Mass Spectrometer (QMS), which identifies the molecules by their mass-to-charge ratio.[\[4\]](#)
- **Perchlorate Identification:** Perchlorate salts decompose at specific temperatures. The key signature is a release of oxygen (O_2) between ~200°C and 600°C.[\[5\]](#)[\[15\]](#) This O_2 release, along with the detection of chlorinated hydrocarbons (formed by the reaction of released chlorine with organic matter), serves as strong evidence for the presence of perchlorates in the original sample.[\[5\]](#)[\[13\]](#) Laboratory analog studies have shown that the decomposition temperature can help constrain the cation (e.g., Ca, Mg).[\[15\]](#)

The diagram below outlines the perchlorate detection workflow for the Curiosity SAM instrument.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the Curiosity SAM instrument's EGA mode.

Implications of Calcium Perchlorate on Mars

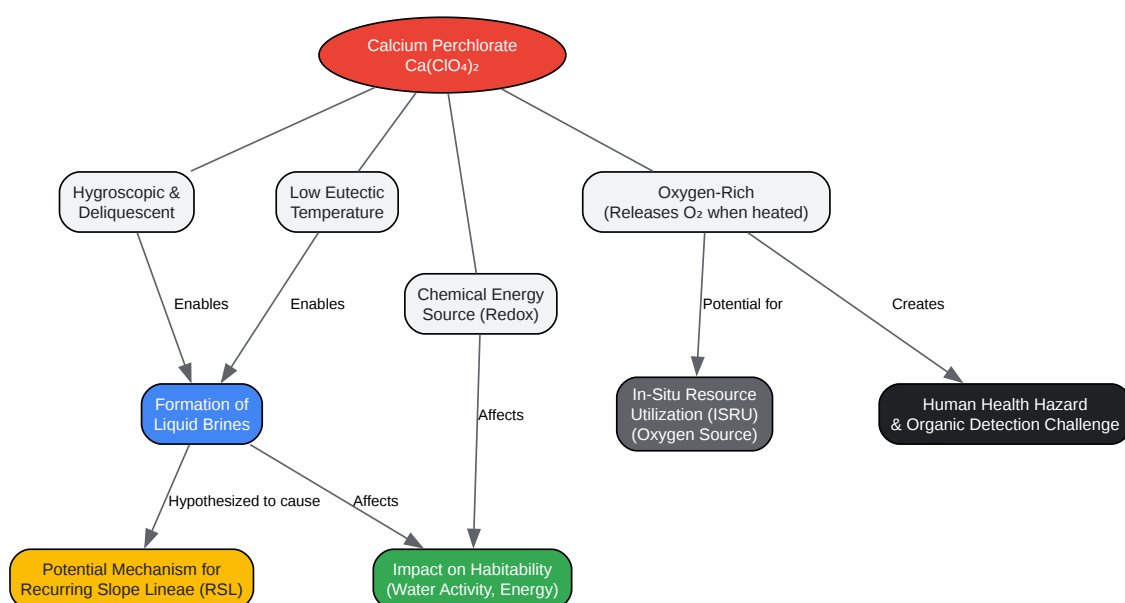
The widespread presence of **calcium perchlorate** has profound implications for Martian science, particularly regarding the potential for liquid water and habitability.

- **Aqueous Processes:** **Calcium perchlorate** is highly deliquescent, meaning it can absorb atmospheric water vapor to form a liquid brine.[16] This process could create transient, localized pockets of liquid water on the Martian surface or in the shallow subsurface. These brines are a leading hypothesis for the formation of Recurring Slope Lineae (RSL), which are dark streaks observed to appear and grow on Martian slopes during warm seasons.[11][17]
- **Habitability:** The presence of perchlorate-induced brines extends the temperature and stability range for liquid water on Mars.[2] While high salt concentrations and low

temperatures would pose a significant challenge for life as we know it, some terrestrial microbes are known to utilize perchlorate as an energy source.[1][18] Conversely, the accumulation of perchlorates could also be seen as a reverse biosignature, suggesting the absence of perchlorate-reducing life in the near-surface environment.[11]

- Future Exploration: Perchlorates represent both a resource and a hazard. They could potentially be mined for oxygen for life support or as an oxidant for rocket propellant.[3][10] However, their reactivity when heated complicates the search for organic molecules, and perchlorate-laden dust is a potential toxicological hazard for future human explorers.[3][11]

The following diagram illustrates the interconnected implications of **calcium perchlorate**.



[Click to download full resolution via product page](#)

Caption: Implications of **calcium perchlorate** for Martian science and exploration.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. space.com [space.com]
- 2. astrobiology.com [astrobiology.com]
- 3. Perchlorate on Mars: a chemical hazard and a resource for humans | International Journal of Astrobiology | Cambridge Core [cambridge.org]
- 4. How NASA Curiosity Instrument Made First Detection of Organic Matter on Mars | NASA Jet Propulsion Laboratory (JPL) [jpl.nasa.gov]
- 5. A Review of Sample Analysis at Mars-Evolved Gas Analysis Laboratory Analog Work Supporting the Presence of Perchlorates and Chlorates in Gale Crater, Mars [mdpi.com]
- 6. Measurements of Oxychlorine species on Mars | International Journal of Astrobiology | Cambridge Core [cambridge.org]
- 7. Phoenix Mars Lander Wet Chemistry Lab - Kounaves [planetary.chem.tufts.edu]
- 8. Perchlorate formation on Mars through surface radiolysis-initiated atmospheric chemistry: A potential mechanism - PMC [pmc.ncbi.nlm.nih.gov]
- 9. science.nasa.gov [science.nasa.gov]
- 10. researchgate.net [researchgate.net]
- 11. ntrs.nasa.gov [ntrs.nasa.gov]
- 12. spaceflightnow.com [spaceflightnow.com]
- 13. ntrs.nasa.gov [ntrs.nasa.gov]
- 14. Curiosity's SAM instrument finds water and more in surface sample | EurekAlert! [eurekalert.org]
- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
- 17. researchgate.net [researchgate.net]
- 18. sciencenews.org [sciencenews.org]

- To cite this document: BenchChem. [The Discovery of Calcium Perchlorate on Mars: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078488#discovery-of-calcium-perchlorate-on-mars]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com